

Application Note: High-Resolution Mass Spectrometry for Comprehensive Lipid Analysis

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Compound of Interest

Compound Name: Oleoyl Serotonin-d17

Cat. No.: B15618511

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Introduction

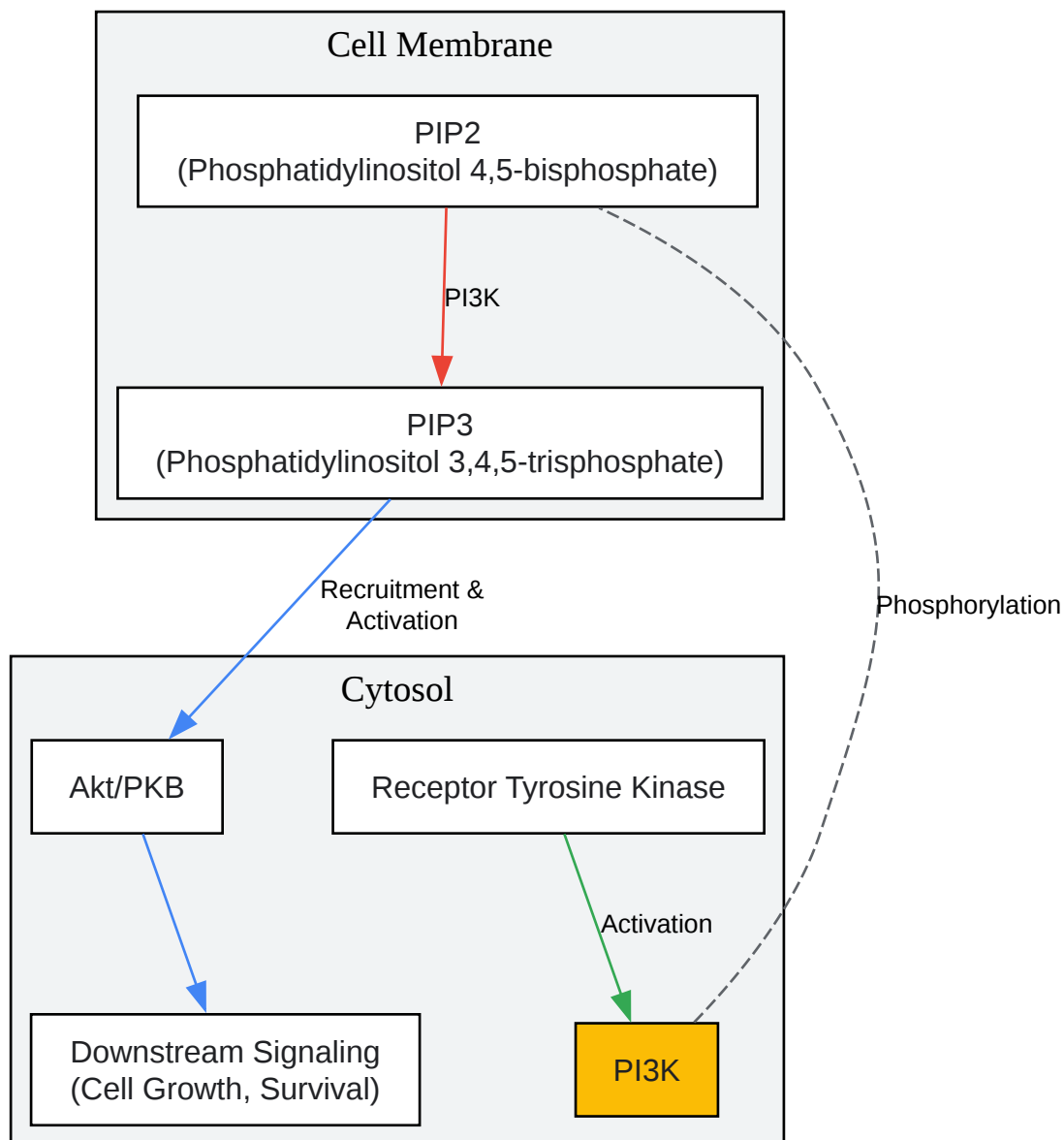
Lipids, a diverse group of molecules, are integral to cellular structure, energy storage, and complex signaling pathways.[1] The field of lipidomics, the large-scale study of lipids in biological systems, has been significantly advanced by high-resolution mass spectrometry (HRMS).[2][3] HRMS offers unparalleled sensitivity, mass accuracy, and resolving power, enabling the detailed characterization and quantification of thousands of lipid species from complex biological matrices.[4][5][6] This resolving power is crucial for distinguishing between isobaric and isomeric lipid species, which is often a challenge with low-resolution instrumentation.[6][7] This application note provides an overview of HRMS-based lipidomics, detailed experimental protocols, and quantitative data to guide researchers in their lipid analysis workflows.

The coupling of ultra-high-performance liquid chromatography (UHPLC) with HRMS provides robust separation of lipid classes and individual molecular species prior to detection, reducing ion suppression and improving identification confidence.[8] This combination is a powerful tool for both untargeted (discovery) lipidomics, which aims to analyze all detectable lipids in a

sample, and targeted lipidomics, which focuses on the accurate quantification of specific lipids of interest.^{[9][10]}

Experimental Workflow for Lipidomics

A typical lipidomics workflow using high-resolution mass spectrometry involves several key stages, from sample preparation to data analysis. Each step must be carefully optimized to avoid analytical bias.^[8]



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